

In-Depth Technical Guide: 3-Aminothieno[2,3-b]pyridine-2-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Aminothieno[2,3-b]pyridine-2-carboxylic acid

Cat. No.: B112805

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties of **3-Aminothieno[2,3-b]pyridine-2-carboxylic acid**, a heterocyclic compound of interest in medicinal chemistry and drug discovery.

Core Molecular Data

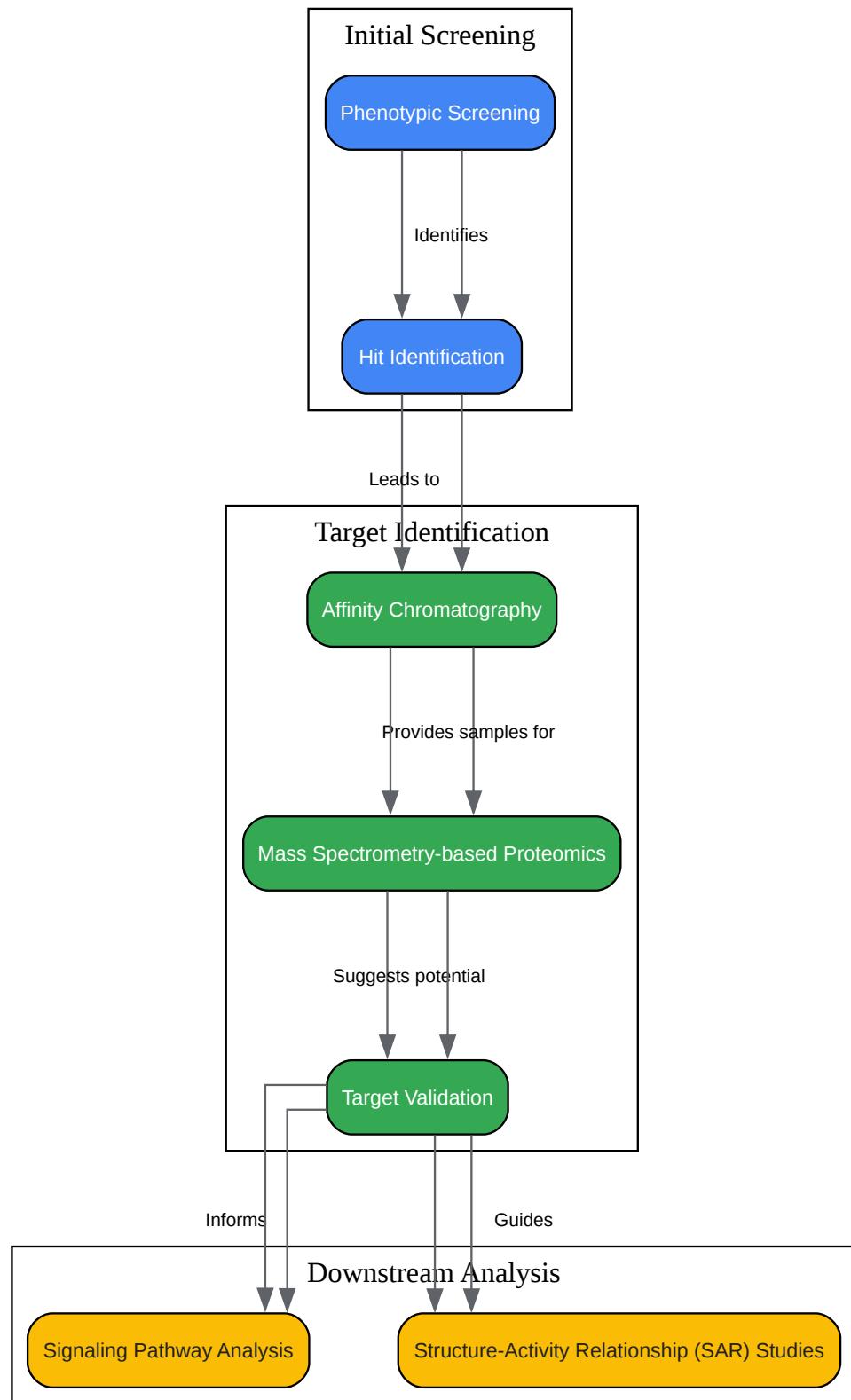
The fundamental physicochemical properties of **3-Aminothieno[2,3-b]pyridine-2-carboxylic acid** are summarized in the table below. These values are essential for a range of experimental and computational applications, from reaction stoichiometry to molecular modeling.

Property	Value
Molecular Formula	C ₈ H ₆ N ₂ O ₂ S ^{[1][2]}
Molecular Weight	194.21 g/mol ^{[1][2]}
CAS Number	58327-75-6 ^[1]

Molecular Structure and Connectivity

The structural arrangement of atoms within **3-Aminothieno[2,3-b]pyridine-2-carboxylic acid** is crucial for understanding its chemical reactivity and biological interactions. The molecule

consists of a fused thieno[2,3-b]pyridine bicyclic core, substituted with an amino group at the 3-position and a carboxylic acid group at the 2-position.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Aminothieno[2,3-b]pyridine-2-carboxylic acid - Amerigo Scientific [amerigoscientific.com]
- 2. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 3-Aminothieno[2,3-b]pyridine-2-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112805#3-aminothieno-2-3-b-pyridine-2-carboxylic-acid-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com